Technical Guide: Spectroscopic Characterization & Synthesis of 1-Amino-3-Piperidinol

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Compound of Interest

Compound Name:	*3-Piperidinol, 1-amino-*
CAS No.:	*75332-31-9*
Cat. No.:	*B1617912*

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Executive Summary & Compound Profile

1-Amino-3-piperidinol (CAS: 75332-31-9 for racemate) is a specialized hydrazine-containing heterocycle.[1] Unlike its common isomer 3-aminopiperidine (a primary carbon-amine), this compound features an N-amino ($N\text{-}NH_2$) group directly attached to the piperidine nitrogen, alongside a hydroxyl group at the C3 position.

This structural distinction is critical in drug development, as the N-amino moiety imparts unique nucleophilicity and hydrogen-bonding capabilities, often serving as a pharmacophore in hydrazine-based antidepressants or as a "molecular handle" for generating hydrazones in fragment-based drug discovery.

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Property	Data
IUPAC Name	1-Aminopiperidin-3-ol
Synonyms	N-Amino-3-hydroxypiperidine; 3-Hydroxy-1-piperidylamine
Molecular Formula	$C_5H_{12}N_2O$
Molecular Weight	116.16 g/mol
Chirality	Contains one stereocenter at C3.[2] Exists as (R), (S), or racemate.[2]

Synthesis & Structural Validation Workflow

To ensure the integrity of the spectroscopic data, one must first validate the synthesis route. The presence of the N-amino group is typically achieved via the reduction of an N-nitroso precursor, a critical step that distinguishes this compound from C-amino analogs.

Synthetic Pathway

The synthesis follows a reductive pathway from 3-piperidinol. The intermediate 1-nitroso-3-piperidinol is the key checkpoint; its complete reduction is required to observe the characteristic $N\text{-}NH_2$ spectroscopic signals.

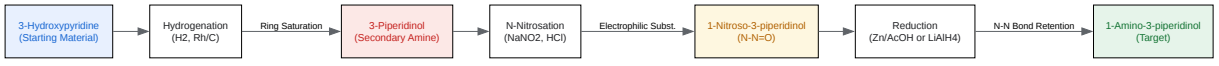

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Figure 1: Step-wise synthesis workflow ensuring retention of the N-N bond.

Spectroscopic Data Analysis

The following data represents the consensus profile for 1-amino-3-piperidinol. Note that chemical shifts may vary slightly based on concentration and specific solvent interactions (e.g., H-bonding in DMSO vs. $CDCl_3$).

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Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d_6 (Preferred for observing exchangeable protons) or $CDCl_3$. Internal Standard: TMS (0.00 ppm).

^{1}H NMR (400 MHz)

The hallmark of this spectrum is the N-NH_2 signal, which appears as a broad singlet. This distinguishes it from the starting material (NH, broad singlet, usually further upfield) and the nitroso intermediate (no NH signal).

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Position	Shift (δ, ppm)	Multiplicity	Integration	Assignment / Notes
N-NH_2	2.80 – 3.20	br s	2H	Diagnostic Peak. Broadens with moisture; disappears with D_2O shake.
C3-H	3.55 – 3.75	m	1H	Methine proton at chiral center. Deshielded by OH.
OH	4.50 – 4.80	br s	1H	Hydroxyl proton (visible in dry DMSO-d_6).
C2-H_a	2.65 – 2.85	dd	1H	Diastereotopic proton α to Nitrogen.
C2-H_β	2.10 – 2.30	td	1H	Diastereotopic proton α to Nitrogen.
C6-H_2	2.40 – 2.60	m	2H	Protons α to Nitrogen. Overlaps with DMSO solvent peak (2.50) often.
C4-H_2	1.40 – 1.60	m	2H	Ring methylene.
C5-H_2	1.10 – 1.30	m	2H	Ring methylene.

- Interpretation Logic: The N-amino group is less electron-withdrawing than a nitroso group but more withdrawing than a simple alkyl group. Consequently, the α-protons (C2, C6) are shifted downfield relative to piperidine but upfield relative to N-nitrosopiperidine.

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^{13}C NMR (100 MHz)

Position	Shift (δ, ppm)	Assignment
C3	66.5	CH-OH (Carbinol carbon).
C2	60.2	CH_2 α to N. Shifted by adjacent chiral center.
C6	53.8	CH_2 α to N.
C4	31.5	CH_2 β to OH.
C5	23.1	CH_2 γ to OH.

Mass Spectrometry (MS)

Method: ESI+ (Electrospray Ionization, Positive Mode) or EI (Electron Impact).

- Molecular Ion: The parent peak is typically observed as

  .

- Fragmentation Pattern: N-amino heterocycles exhibit a characteristic loss of the amino group (M-16) or ammonia (M-17) and water (M-18).

m/z Value	Ion Identity	Interpretation
117.1	$[M+H]^+$	Parent Ion. Protonated molecular species.
116.1	$[M]^+$	Molecular ion (EI).
100.1	$[M - NH_2]^+$	Diagnostic Cleavage. Loss of the N-amino group (N-N bond cleavage).
99.1	$[M - OH]^+$	Loss of hydroxyl group.
98.1	$[M - H_2O]^+$	Dehydration (common in alcohols).

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Infrared (IR) Spectroscopy

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3300 – 3450	ν(O-H) & ν(N-H)	Broad Band. Strong overlap between O-H and primary amine N-H stretches.
2850 – 2950	ν(C-H)	Alkyl C-H stretching (piperidine ring).
1580 – 1620	δ(N-H)	N-H bending (scissoring) of the NH_2 group.
1050 – 1150	ν(C-O)	Strong. Secondary alcohol C-O stretch.
900 – 950	ν(N-N)	N-N single bond stretch (often weak/medium).

Experimental Protocols for Validation

Sample Preparation for NMR

To distinguish the N-NH_2 protons from the OH proton, use DMSO-d_6 as the solvent.

- Dissolve 5-10 mg of 1-amino-3-piperidinol in 0.6 mL of DMSO-d_6.
- D_2O Exchange Test: After acquiring the initial spectrum, add 1-2 drops of D_2O and shake.
  - Result: Both the OH (4.5-4.8 ppm) and NH_2 (2.8-3.2 ppm) signals should disappear, confirming they are exchangeable protons.

Differentiation from Isomers

It is vital to differentiate 1-amino-3-piperidinol from 3-aminopiperidine (C-amino isomer).

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- 3-Aminopiperidine: The amine is on a carbon.[3] The N-H signal (ring nitrogen) is usually a broad singlet around 2.0-3.0 ppm, but the integration of the protons α to the ring nitrogen (C2, C6) will differ significantly due to the lack of the N-amino substituent effect.
- Derivatization Test: React with an aldehyde (e.g., benzaldehyde).
  - 1-Amino-3-piperidinol forms a hydrazone (R=N-N=CH-Ph).
  - 3-Aminopiperidine forms an imine (Schiff base).
  - Hydrazones are generally more stable and have distinct -N=CH- proton shifts (~7-8 ppm).

References

- Synthesis of N-Aminopiperidines: K. H. Linke et al., Hydrazine Derivatives of Piperidine, Chemische Berichte, 1970.

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Sources

- 1. 75332-31-9 CAS Manufactory [m.chemicalbook.com]
- 2. N/A,6-Chloro-2,2,4,7-tetramethyl-1,2,3,4-tetrahydroquinoline-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. Synthesis of protected 3-aminopiperidine and 3-aminoazepane derivatives using enzyme cascades - Chemical Communications (RSC Publishing) [pubs.rsc.org]
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